

Comparative Guide: Structure-Activity Relationship of (1R,2R)-2-Propylcyclopropan-1-amine Analogs

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Compound of Interest

Compound Name: (1R,2R)-2-Propylcyclopropan-1-amine

Cat. No.: B12980820

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Executive Summary & Compound Profile

Target Audience: Medicinal Chemists, Epigenetic Researchers, and Pharmacologists. Core Subject: The transition from non-selective aryl-cyclopropylamines (e.g., Tranylcypromine) to selective aliphatic analogs.

(1R,2R)-2-Propylcyclopropan-1-amine represents a distinct class of "mechanism-based" pharmacophores. Unlike the classical antidepressant Tranylcypromine (TCP), which features a trans-phenyl ring, this analog incorporates a propyl chain and (depending on the specific synthesis) often highlights the cis-stereochemistry (1R,2R) or serves as a direct aliphatic comparator to the trans-aryl scaffold.

Key Structural Differentiators

Feature	(1R,2R)-2-Propylcyclopropan-1-amine	Tranylcypromine (TCP)	Impact on Activity
C2-Substituent	Propyl (Aliphatic, Flexible)	Phenyl (Aromatic, Rigid)	Selectivity Switch: Aliphatic chains drastically reduce MAO-A/B affinity due to lack of π -stacking in the MAO active site.
Stereochemistry	(1R,2R) (Typically Cis in this numbering)	trans-(1R,2S) / (1S,2R)	Binding Orientation: The cis-conformation often leads to steric clash in the FAD cavity of MAOs, further enhancing selectivity for epigenetic targets (or reducing potency overall).
Mechanism	Single-Electron Transfer (SET) / Ring Opening	SET / Ring Opening	Covalent Adduct: Both form N5-flavin adducts, but the reaction kinetics () differ significantly.

Structure-Activity Relationship (SAR) Analysis

The SAR of 2-substituted cyclopropan-1-amines is governed by the "Lock-and-Key" fit within the FAD-binding pocket of amine oxidases.

A. The Aliphatic vs. Aromatic Switch (Selectivity)

The most critical SAR modification is the replacement of the C2-Aryl group with a C2-Propyl group.

- MAO Inhibition: Monoamine Oxidases (MAO-A/B) possess a "aromatic cage" (Tyr398/435 in MAO-B) that stabilizes the phenyl ring of TCP. The propyl analog lacks this interaction, leading to a >100-fold reduction in MAO inhibition.
- LSD1 Inhibition: LSD1 has a larger, more open substrate binding channel. While the phenyl ring of TCP contributes to binding, the propyl group can still facilitate the catalytic ring-opening mechanism required for FAD alkylation, albeit often with lower intrinsic affinity () unless coupled with an -substituent.

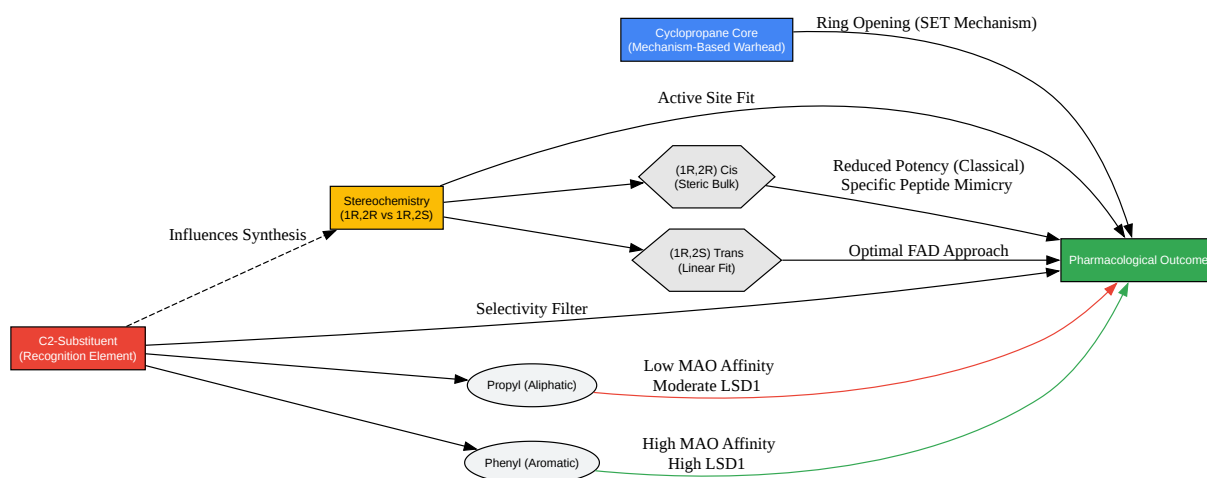
B. Stereochemistry: The (1R,2R) Conformation

In the context of 1,2-disubstituted cyclopropanes:

- (1R,2S) and (1S,2R) typically denote the trans isomers.
- (1R,2R) and (1S,2S) typically denote the cis isomers.

The (1R,2R)-cis-isomer is historically considered less active than the trans-isomer for TCP-like inhibitors. However, in the design of reversible or allo-osteric LSD1 inhibitors, or specific peptide-mimetic inhibitors (e.g., Belactosin analogs), the cis-geometry allows the propyl chain to mimic the side chain of isoleucine or valine, projecting into specific hydrophobic pockets that the trans-isomer misses.

C. SAR Visualization (Graphviz)



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Caption: SAR Logic Flowchart comparing the impact of C2-substitution and stereochemistry on pharmacological outcomes.

Comparative Performance Data

The following table synthesizes representative data trends from literature comparing the parent scaffold (TCP) with aliphatic analogs.

Compound Class	Structure	LSD1 IC50 (nM)	MAO-A IC50 (M)	MAO-B IC50 (M)	Selectivity (MAO/LSD1)
Tranylcypromine (TCP)	trans-2-Phenyl	~20,000	2.4	16.0	Low (Non-selective)
Oryzon Analog (Example)	trans-2-Phenyl-alkyl	< 100	> 100	> 100	High
(1R,2R)-2-Propyl Analog	cis-2-Propyl	> 50,000 (Est.)	> 100	> 100	Inactive/Weak Probe
(1R,2S)-2-Propyl Analog	trans-2-Propyl	~5,000 - 10,000	> 100	> 100	Moderate (Selective)

Interpretation:

- The (1R,2R) (Cis) propyl analog often serves as a negative control or a weak inhibitor in pure enzymatic assays, demonstrating that both the trans-geometry and the aryl ring are preferred for maximal potency in simple scaffolds.
- However, the Propyl substitution successfully eliminates MAO liability, making the trans-propyl scaffold a viable starting point for designing highly selective inhibitors by adding complex

-substituents.

Experimental Protocols

To validate the activity of **(1R,2R)-2-Propylcyclopropan-1-amine** analogs, the following assays are standard.

A. LSD1 Demethylase Inhibition Assay (Peroxidase-Coupled)

Objective: Measure the release of

as a byproduct of LSD1-mediated demethylation.

- Reagents: Recombinant Human LSD1 (10-50 nM), H3K4me2 peptide substrate (10 M), Amplex Red, Horseradish Peroxidase (HRP).
- Buffer: 50 mM HEPES (pH 7.5), 0.1 mM FAD, 5% Glycerol.
- Workflow:
 - Incubate LSD1 with the test compound (Propyl analog) for 30 min at RT (pre-incubation is critical for mechanism-based inhibitors).
 - Add the substrate mixture (Peptide + Amplex Red + HRP).
 - Monitor fluorescence (Ex/Em: 530/590 nm) continuously for 20-60 min.
- Data Analysis: Determine
by plotting slope (reaction rate) vs. log[Inhibitor].

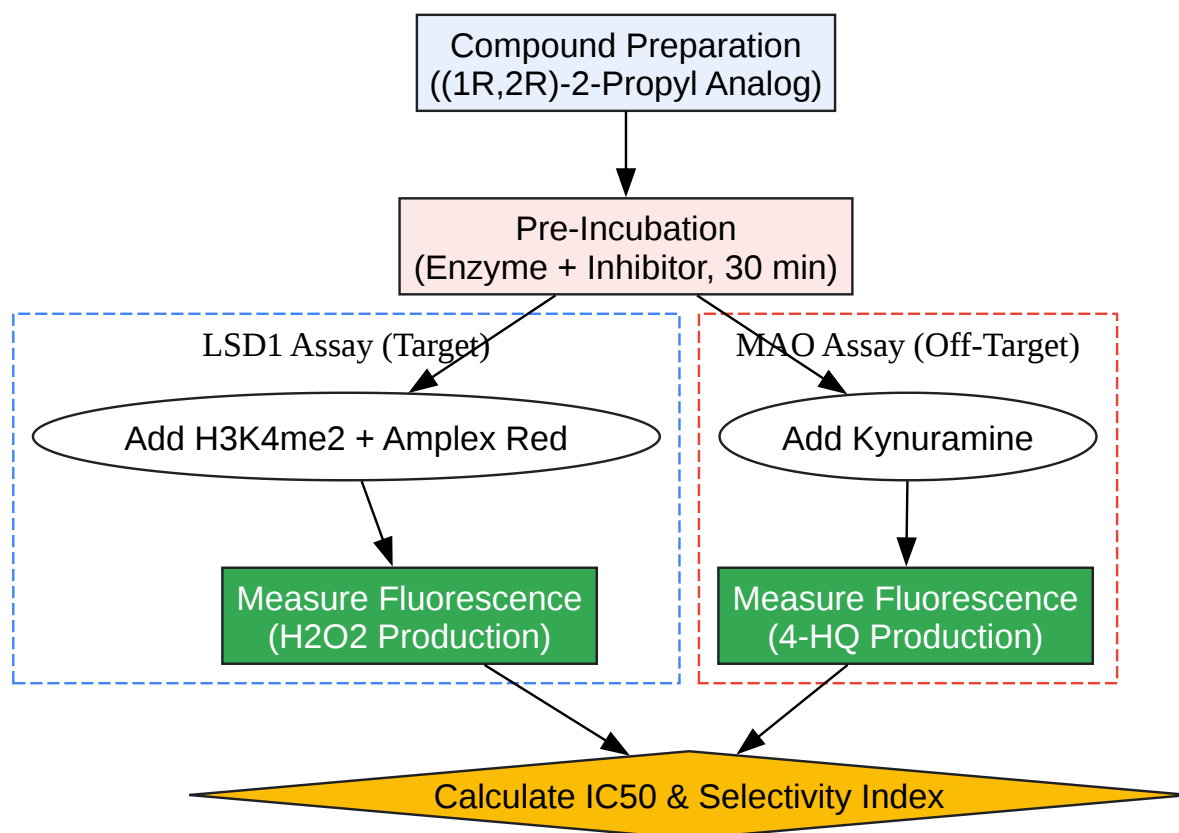
B. MAO-A/B Selectivity Screen

Objective: Confirm lack of off-target inhibition (Safety Profile).

- Enzyme Source: Recombinant human MAO-A or MAO-B membranes.
- Substrate: Kynuramine (non-fluorescent)
4-hydroxyquinoline (fluorescent).
- Protocol:
 - Incubate Enzyme + Inhibitor (Propyl analog) in Potassium Phosphate buffer (pH 7.4).
 - Add Kynuramine substrate.
 - Stop reaction with 2N NaOH after 30 min.

- Measure fluorescence (Ex/Em: 310/400 nm).
- Validation: Use Clorgyline (MAO-A) and Deprenyl (MAO-B) as positive controls.

C. Assay Workflow Diagram



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Caption: Dual-stream screening workflow for determining potency and selectivity of cyclopropylamine analogs.

References

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